

Synthesis of 1-Methylcycloheptanol from Cycloheptanone: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Methylcycloheptanol

Cat. No.: B1596526

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Introduction

1-Methylcycloheptanol is a tertiary alcohol that serves as a valuable building block in organic synthesis. Its structural motif is found in various natural products and pharmacologically active molecules. The synthesis of **1-methylcycloheptanol** is most commonly achieved through the nucleophilic addition of a methyl group to the carbonyl carbon of cycloheptanone. This can be effectively carried out using either a Grignard reagent, such as methylmagnesium bromide, or an organolithium reagent, like methyllithium.^{[1][2]} This document provides detailed application notes and experimental protocols for the synthesis, purification, and characterization of **1-Methylcycloheptanol** from cycloheptanone.

Data Presentation

Table 1: Physical and Spectroscopic Data of 1-Methylcycloheptanol

Property	Value	Reference
CAS Number	3761-94-2	[3]
Molecular Formula	C ₈ H ₁₆ O	[3]
Molecular Weight	128.21 g/mol	[4]
Appearance	Liquid	[4]
Boiling Point	183-185 °C (at 760 mmHg)	[5]
IR Spectrum (Vapor Phase)	Major peaks at 3630 (O-H stretch), 2930 (C-H stretch), 1460, 1380 cm ⁻¹	[3]
Mass Spectrum (m/z)	128 (M ⁺), 113, 95, 81, 71, 55, 43	[3]

Table 2: Reagents for Synthesis of 1-Methylcycloheptanol

Reagent	Molecular Formula	Molar Mass (g/mol)	Role
Cycloheptanone	C ₇ H ₁₂ O	112.17	Starting Material
Methylmagnesium Bromide	CH ₃ MgBr	119.23	Grignard Reagent
Methyl lithium	CH ₃ Li	21.98	Organolithium Reagent
Diethyl ether (anhydrous)	(C ₂ H ₅) ₂ O	74.12	Solvent
Tetrahydrofuran (anhydrous)	C ₄ H ₈ O	72.11	Solvent
Saturated aq. NH ₄ Cl	NH ₄ Cl	53.49	Quenching Agent
Hydrochloric acid (dil.)	HCl	36.46	Work-up
Anhydrous MgSO ₄ /Na ₂ SO ₄	MgSO ₄ /Na ₂ SO ₄	120.37/142.04	Drying Agent

Experimental Protocols

Two primary methods for the synthesis of **1-Methylcycloheptanol** are presented below.

Method 1: Grignard Reaction using Methylmagnesium Bromide

This protocol details the synthesis of **1-methylcycloheptanol** via the Grignard reaction of cycloheptanone with methylmagnesium bromide.^[6]

Materials:

- Cycloheptanone
- Methylmagnesium bromide (3.0 M solution in diethyl ether)
- Anhydrous diethyl ether

- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, reflux condenser, etc.)

Procedure:

- **Reaction Setup:** A 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a pressure-equalizing dropping funnel, and a reflux condenser fitted with a drying tube is assembled. The apparatus is flame-dried under a stream of inert gas (nitrogen or argon) to ensure anhydrous conditions.
- **Addition of Cycloheptanone:** Cycloheptanone (11.2 g, 0.1 mol) is dissolved in 50 mL of anhydrous diethyl ether and added to the reaction flask.
- **Grignard Reagent Addition:** The flask is cooled to 0 °C in an ice bath. Methylmagnesium bromide solution (40 mL of 3.0 M solution in diethyl ether, 0.12 mol) is added dropwise from the dropping funnel over a period of 30 minutes, maintaining the internal temperature below 10 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** The reaction mixture is cooled to 0 °C and slowly quenched by the dropwise addition of 100 mL of saturated aqueous ammonium chloride solution.
- **Work-up:** The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield pure **1-methylcycloheptanol**. The fraction boiling at approximately 80-82 °C at 15 mmHg is collected.^{[7][8]}

Method 2: Reaction with Methyllithium

This protocol outlines the synthesis using methyllithium, which is often more reactive than Grignard reagents.^{[1][9]}

Materials:

- Cycloheptanone
- Methyllithium (1.6 M solution in diethyl ether)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard laboratory glassware

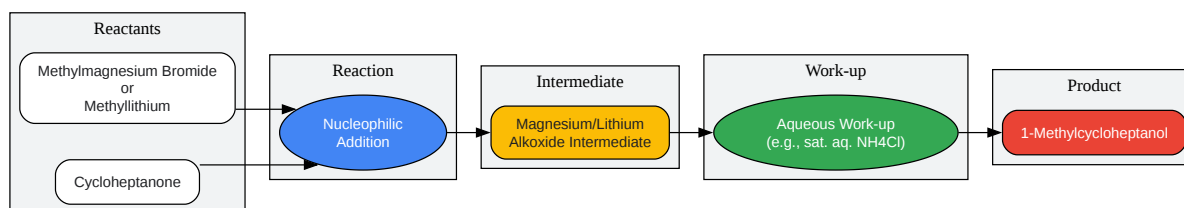
Procedure:

- **Reaction Setup:** A flame-dried 250 mL three-necked round-bottom flask is equipped with a magnetic stirrer, a thermometer, and a septum under an inert atmosphere.
- **Addition of Cycloheptanone:** A solution of cycloheptanone (11.2 g, 0.1 mol) in 50 mL of anhydrous diethyl ether is added to the flask via a cannula.
- **Methyllithium Addition:** The solution is cooled to -78 °C using a dry ice/acetone bath. Methyllithium solution (75 mL of 1.6 M solution in diethyl ether, 0.12 mol) is added dropwise via syringe over 30 minutes, ensuring the internal temperature does not exceed -70 °C.
- **Reaction:** The reaction mixture is stirred at -78 °C for 1 hour.
- **Quenching and Work-up:** The reaction is quenched at -78 °C by the slow addition of saturated aqueous ammonium chloride solution. The mixture is allowed to warm to room temperature, and the layers are separated. The aqueous layer is extracted with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated.

- Purification: The crude product is purified by fractional distillation under reduced pressure as described in Method 1.

Visualizations

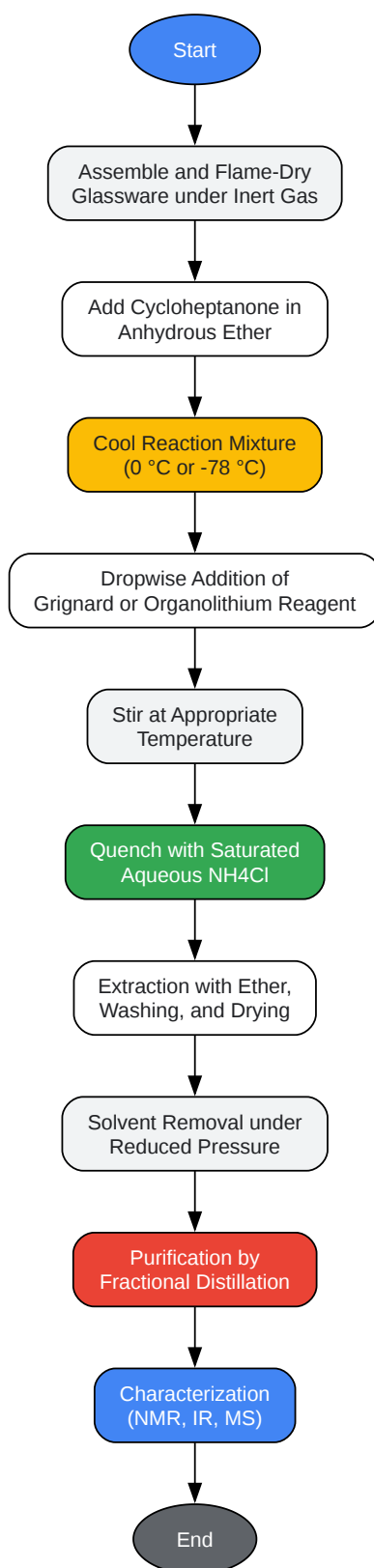
Signaling Pathway Diagram



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Caption: Reaction pathway for the synthesis of **1-Methylcycloheptanol**.

Experimental Workflow Diagram



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